

VU0155069: A Modulator of Signal Transduction in Inflammation and Oncology

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Compound of Interest

Compound Name: VU0155069

Cat. No.: B7852648

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VU0155069 has emerged as a significant pharmacological tool, initially characterized as a potent and selective inhibitor of Phospholipase D1 (PLD1). Its utility in dissecting cellular signaling has led to discoveries extending beyond its primary target, revealing a complex interplay with inflammatory pathways. This document provides a comprehensive overview of the molecular mechanisms through which **VU0155069** exerts its effects, with a focus on its impact on PLD1-mediated and inflammasome-related signal transduction.

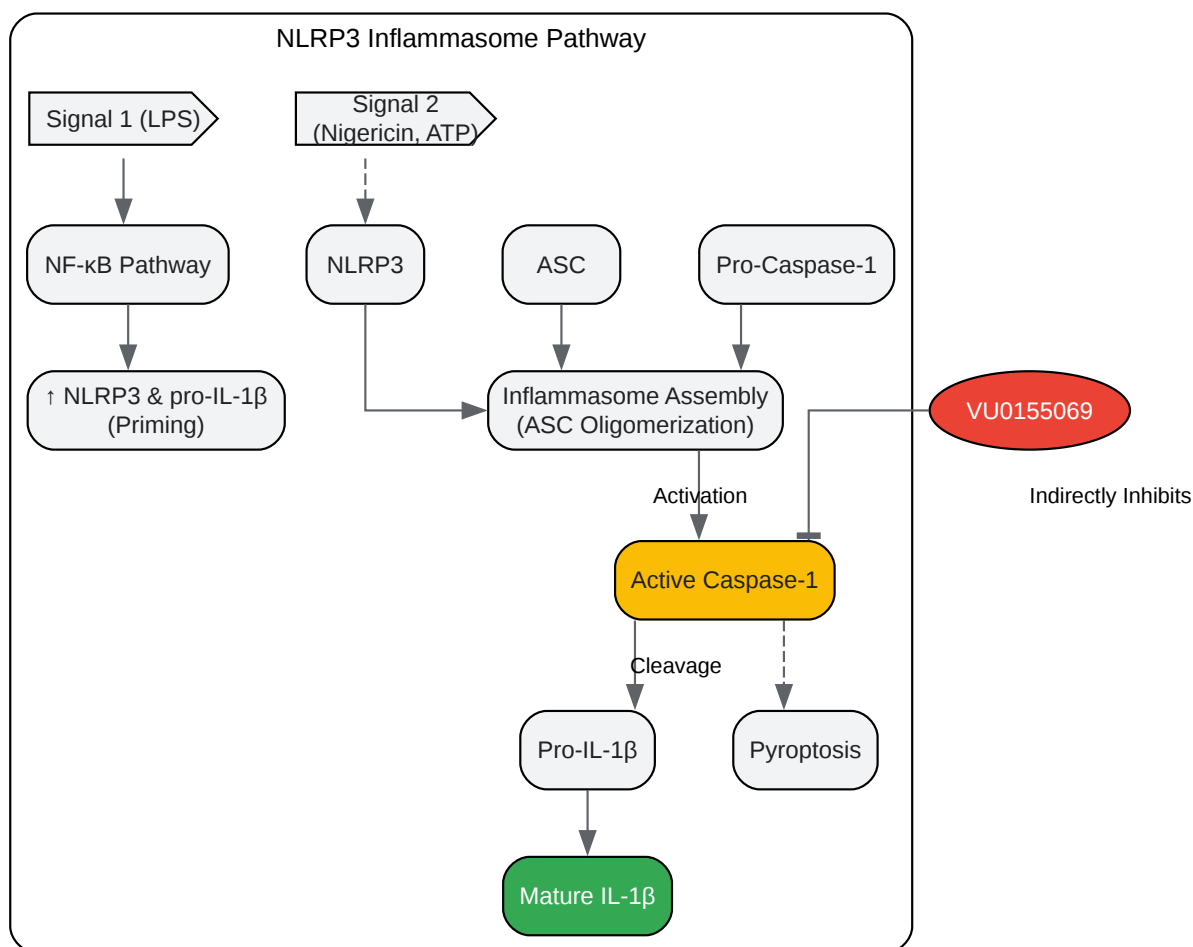
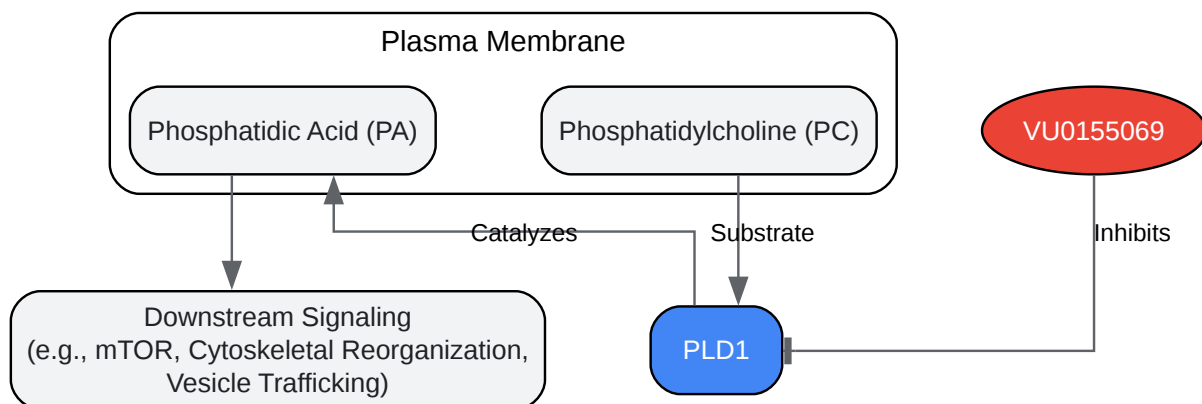
Primary Pharmacological Target: The Phospholipase D Pathway

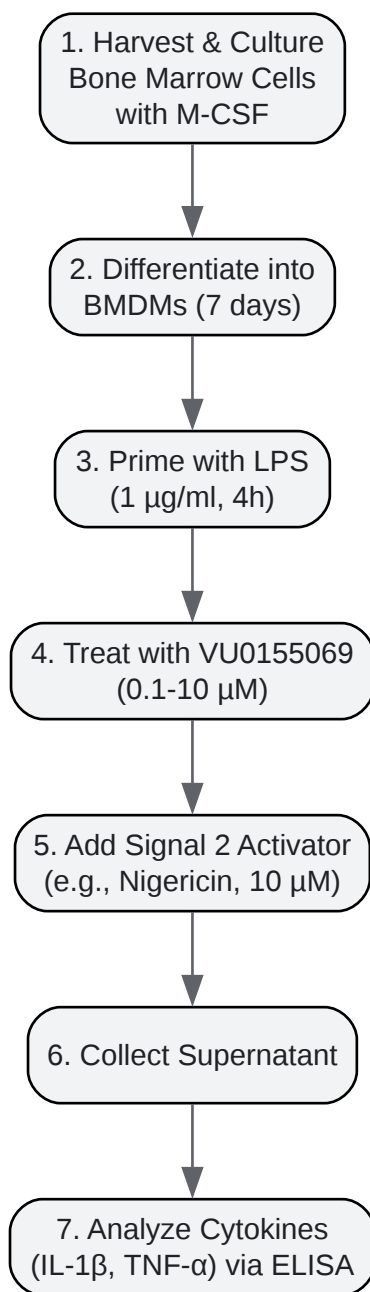
Phospholipase D (PLD) enzymes are critical signaling hubs that catalyze the hydrolysis of phosphatidylcholine (PC), a major membrane phospholipid, to generate the lipid second messenger phosphatidic acid (PA) and choline.^[1] In mammals, two primary isoforms, PLD1 and PLD2, are involved in a myriad of cellular processes including membrane trafficking, cytoskeletal dynamics, cell migration, and proliferation.^{[1][2]} **VU0155069** was developed as a highly selective inhibitor of the PLD1 isoform.^[2]

Mechanism of Action on PLD1

VU0155069 acts as a potent inhibitor of PLD1. Its selectivity for PLD1 over PLD2 is a key feature, allowing for the specific interrogation of PLD1-dependent signaling cascades. The

inhibitory activity of **VU0155069** has been quantified in both biochemical and cellular assays, demonstrating its efficacy in blocking the production of PA.





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References

- 1. cusabio.com [cusabio.com]
- 2. medchemexpress.com [medchemexpress.com]
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